

Application Notes and Protocols for Lente Insulin Vials

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Compound of Interest

Compound Name: *Lente*

Cat. No.: *B1263539*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper storage, handling, and stability testing of **Lente** insulin vials. The information is intended to ensure the integrity and potency of the insulin for research and development applications.

Introduction to Lente Insulin

Lente insulin is an intermediate-acting insulin formulation. Its duration of action is attributed to its crystalline structure, which is composed of a mixture of 30% semilente (amorphous) and 70% ultralente (crystalline) porcine insulin zinc suspension. This composition allows for a slower onset and a longer duration of action compared to regular insulin. Due to its particulate nature, proper handling is crucial to ensure accurate and consistent dosing.

Storage of Lente Insulin Vials

Proper storage of **Lente** insulin vials is critical to maintain its potency and prevent degradation.

[1]

Unopened Vials:

Unopened **Lente** insulin vials should be stored under refrigeration.[1]

- Temperature: 2°C to 8°C (36°F to 46°F)[1]

- Protection from Light: Store in the original carton to protect from light.[2]
- Do Not Freeze: Freezing can cause the insulin to aggregate and lose potency. Discard any vial that has been frozen.[2]

In-Use Vials:

Once a vial has been opened, it can be stored at room temperature or in a refrigerator.

- Room Temperature: Up to 28 days at a temperature between 15°C and 30°C (59°F and 86°F).[3]
- Refrigeration: Up to 28 days at 2°C to 8°C (36°F to 46°F).
- General Guidance: Avoid exposure to extreme heat and direct sunlight.[3]

Quantitative Data on Insulin Stability

The following tables summarize the degradation of intermediate-acting insulin (IAI), which includes **Lente** insulin, under various storage conditions.

Table 1: Loss of Potency of Unopened Intermediate-Acting Insulin (IAI) Vials/Cartridges

Storage Temperature	Duration	Loss of Activity (%)	Reference
25°C	3 months	1.2% to 1.9%	[4][5]
25°C	6 months	2.0% to 2.3%	[4][5]
37°C	1 month	1.4% to 1.8%	[4][5]
37°C	2 months	3.0% to 3.8%	[4][5]
37°C	3 months	4.7% to 5.3%	[4][5]

Table 2: Stability of Opened Insulin Vials at Various Temperatures

Insulin Type	Storage Temperature	Duration	Observed Potency Reduction	Reference
Various	Up to 37°C	Up to 12 weeks	No clinically relevant reduction	[4]
Oscillating (25°C - 37°C)	Up to 12 weeks	No loss of activity	[4][5]	

Experimental Protocols

Protocol for Visual Inspection of Lente Insulin

Objective: To visually assess the quality of the **Lente** insulin suspension.

Materials:

- **Lente** insulin vial
- Light source

Procedure:

- Before each use, visually inspect the vial.
- Look for any clumping, frosting, or precipitation on the sides of the vial.
- Ensure the liquid is uniformly cloudy after gentle mixing.
- If any of these are observed, do not use the vial as its potency may be compromised.

Protocol for Resuspension of Lente Insulin

Objective: To ensure a uniform suspension of **Lente** insulin before withdrawal.

Materials:

- **Lente** insulin vial

Procedure:

- Gently roll the vial between the palms of your hands at least 10 times.[\[6\]](#)
- Invert the vial several times to ensure the contents are uniformly mixed.
- Do not shake the vial vigorously, as this can cause frothing and inaccurate dosing.[\[6\]](#)

Protocol for Vial Handling and Dose Preparation

Objective: To outline the aseptic technique for withdrawing a dose of **Lente** insulin.

Materials:

- **Lente** insulin vial
- Sterile syringe and needle
- Alcohol swabs

Procedure:

- Wash hands thoroughly.
- If the vial is new, remove the protective plastic cap.
- Wipe the rubber stopper with an alcohol swab.[\[7\]](#)
- Draw air into the syringe equal to the required insulin dose.[\[7\]](#)
- Insert the needle through the rubber stopper and inject the air into the vial.[\[7\]](#) This equalizes the pressure and makes it easier to withdraw the insulin.
- Invert the vial and syringe, ensuring the needle tip is below the level of the insulin.
- Withdraw the correct dose of insulin into the syringe.[\[7\]](#)

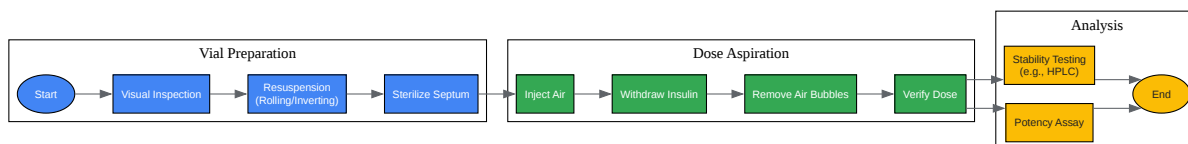
- Check for air bubbles in the syringe. If present, gently tap the syringe to allow the bubbles to rise and then expel them.[\[7\]](#)
- Verify the correct dose has been drawn before removing the needle from the vial.

Diagrams



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Caption: Insulin Signaling Pathway.[8][9][10]



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Caption: Experimental Workflow for **Lente** Insulin.

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